

"4-Methyl-3-nitrobenzoic acid molecular weight"

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Compound of Interest

Compound Name: 4-Methyl-3-nitrobenzoic acid

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An In-depth Technical Guide on 4-Methyl-3-nitrobenzoic Acid

This technical guide offers a comprehensive overview of **4-Methyl-3-nitrobenzoic acid**, a significant chemical intermediate. It is tailored for researchers, scientists, and professionals in drug development and organic synthesis. The document details the compound's physicochemical properties, including its molecular weight, and provides established experimental protocols for its synthesis and characterization.

Compound Identification and Properties

4-Methyl-3-nitrobenzoic acid is a nitrated carboxylic acid derivative of toluene.^{[1][2][3]} Its chemical structure, featuring a carboxylic acid, a methyl group, and a nitro group on a benzene ring, makes it a versatile building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.^[4]

Chemical and Physical Data

The fundamental properties of **4-Methyl-3-nitrobenzoic acid** are summarized below. The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions.

Identifier	Value	Reference
IUPAC Name	4-Methyl-3-nitrobenzoic acid	[1]
Synonyms	3-Nitro-p-toluic acid	[5]
Molecular Formula	C ₈ H ₇ NO ₄	[1][6][7][8]
Molecular Weight	181.15 g/mol	[1][2][6][7][8]
CAS Number	96-98-0	[6][8]
EC Number	202-549-3	

Physical Property	Value	Reference
Physical Form	White to light yellow crystalline powder	[1][3][6]
Melting Point	187-190 °C	[3][6][9]
Solubility	Insoluble in water. Soluble in ethanol.	[2][3][6]
Reactivity	Reacts with bases to form a salt and water.	[1][2][3]

Experimental Protocols

Detailed methodologies are essential for the replication of scientific findings. This section outlines the protocols for the synthesis and purification of **4-Methyl-3-nitrobenzoic acid**.

Synthesis via Nitration of p-Toluic Acid

A common laboratory-scale synthesis involves the direct nitration of p-toluic acid.

Materials:

- p-Toluic acid
- Concentrated Sulfuric Acid (H₂SO₄)

- Concentrated Nitric Acid (HNO_3)
- Ice
- Distilled water
- Ethanol (for recrystallization)

Protocol:

- In a flask submerged in an ice bath, slowly add p-toluic acid to concentrated sulfuric acid while stirring until fully dissolved.
- Prepare a nitrating mixture by slowly adding concentrated nitric acid to an equal volume of concentrated sulfuric acid, keeping the mixture cool.
- Add the nitrating mixture dropwise to the dissolved p-toluic acid solution. Maintain the reaction temperature below $10\text{ }^{\circ}\text{C}$ throughout the addition.
- After the addition is complete, allow the mixture to stir at room temperature for 1-2 hours to ensure the reaction goes to completion.
- Pour the reaction mixture slowly over a large volume of crushed ice. This will cause the crude **4-Methyl-3-nitrobenzoic acid** to precipitate out of the solution.
- Collect the solid product by vacuum filtration and wash thoroughly with cold distilled water to remove any residual acid.

Purification by Recrystallization

To achieve high purity, the crude product must be recrystallized.

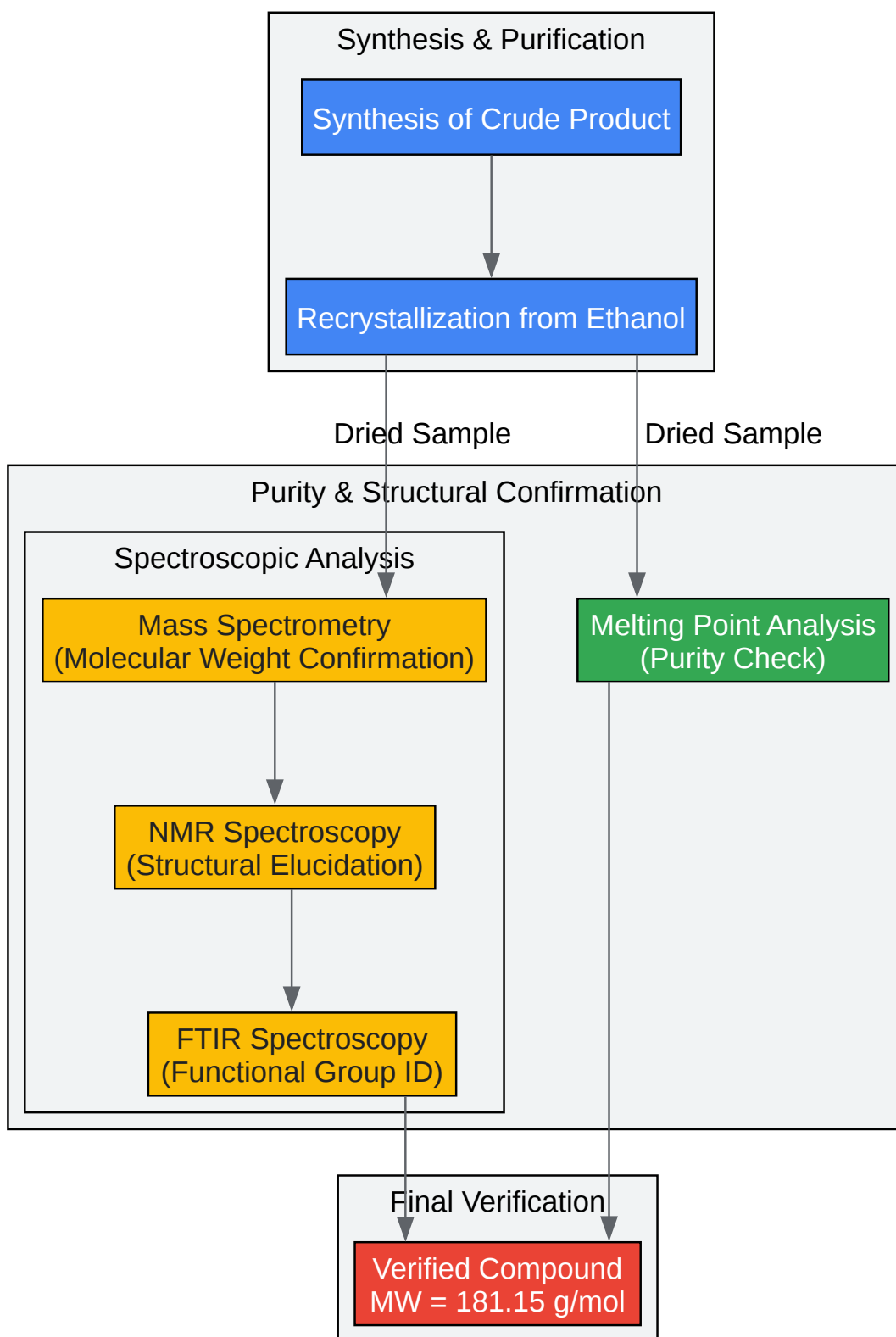
Protocol:

- Dissolve the crude **4-Methyl-3-nitrobenzoic acid** in a minimum amount of hot ethanol.[3][6]
- Once fully dissolved, allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.

- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethanol and allow them to air dry. The purity can be assessed by melting point determination.

Compound Characterization Workflow

Determining the molecular weight and confirming the structure are critical steps following synthesis. The logical workflow for characterizing a synthesized sample of **4-Methyl-3-nitrobenzoic acid** is outlined below.



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Caption: Workflow for the synthesis, purification, and characterization of **4-Methyl-3-nitrobenzoic acid**.

Applications in Research and Development

4-Methyl-3-nitrobenzoic acid serves as a crucial intermediate in various synthetic pathways.

- **Pharmaceutical Synthesis:** It is a key building block for synthesizing active pharmaceutical ingredients (APIs). The nitro group can be readily reduced to an amine, which is a common step in creating biologically active molecules.[4]
- **Coordination Chemistry:** It has been used in the synthesis of one-dimensional lanthanide coordination complexes, highlighting its utility in materials science.[3][6]
- **Organic Synthesis:** The carboxylic acid group provides a reactive site for forming esters, amides, and acid chlorides, enabling its integration into larger, more complex organic structures.[4]

Safety and Handling

Proper handling of **4-Methyl-3-nitrobenzoic acid** is essential in a laboratory setting.

- **Hazards:** The compound may cause skin and serious eye irritation. It is considered harmful if ingested.[1]
- **Personal Protective Equipment (PPE):** Always use appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Handling:** Wash hands thoroughly after handling. In case of a spill, dampen the solid material with alcohol before transferring it to a suitable container for disposal.[2]
- **Storage:** Store in a dry, well-ventilated area at room temperature.[7]

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